

Transketolase-IN-2: A Novel Inhibitor of Transketolase for Weed Management

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Compound of Interest		
Compound Name:	Transketolase-IN-2	
Cat. No.:	B15610869	Get Quote

An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Introduction

Transketolase (TKT) is a pivotal enzyme in the pentose phosphate pathway (PPP), a fundamental metabolic route essential for the synthesis of nucleotides, aromatic amino acids, and NADPH. In plants, TKT also plays a crucial role in the Calvin cycle, which is central to carbon fixation during photosynthesis. Given its critical functions, TKT has emerged as a promising target for the development of novel herbicides. **Transketolase-IN-2** is a potent inhibitor of TKT, demonstrating significant herbicidal activity against common weed species. This technical guide provides a comprehensive overview of **Transketolase-IN-2**, including its biochemical properties, mechanism of action, and methodologies for its evaluation.

Core Data Summary

The inhibitory activity of **Transketolase-IN-2** has been quantified against plant TKT and its herbicidal effects evaluated on various weed species. The following tables summarize the available quantitative data.

Table 1: In Vitro Enzyme Inhibition Data

Compound	Target	IC50 (mg/L)
Transketolase-IN-2	SvTKL (Setaria viridis Transketolase)	0.11



Table 2: Herbicidal Activity of Transketolase-IN-2

Weed Species	Concentration (mg/L)	Root Inhibition (%)	Stem Inhibition (%)
Digitaria sanguinalis (Large Crabgrass)	100	~80	~80
200	92	90	
Amaranthus retroflexus (Redroot Pigweed)	100	~80	~80
200	91	90	

Mechanism of Action

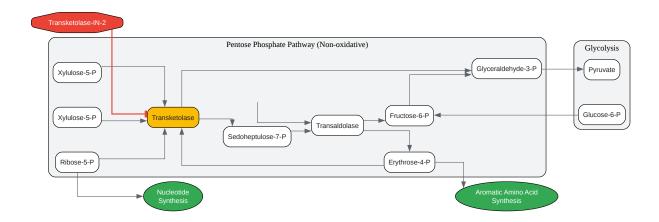
Transketolase-IN-2 exerts its herbicidal effects by directly inhibiting the enzymatic activity of transketolase. TKT is a thiamine pyrophosphate (TPP)-dependent enzyme that catalyzes the transfer of a two-carbon unit from a ketose donor to an aldose acceptor. This function is vital for the non-oxidative branch of the PPP, which generates precursors for nucleotide biosynthesis (Ribose-5-phosphate) and intermediates that can re-enter glycolysis (Fructose-6-phosphate and Glyceraldehyde-3-phosphate).

By inhibiting TKT, **Transketolase-IN-2** disrupts these critical metabolic pathways, leading to an accumulation of sugar phosphates and a depletion of essential biosynthetic precursors. In plants, this inhibition also impacts the Calvin cycle, thereby hindering carbon fixation and ultimately leading to growth arrest and plant death.

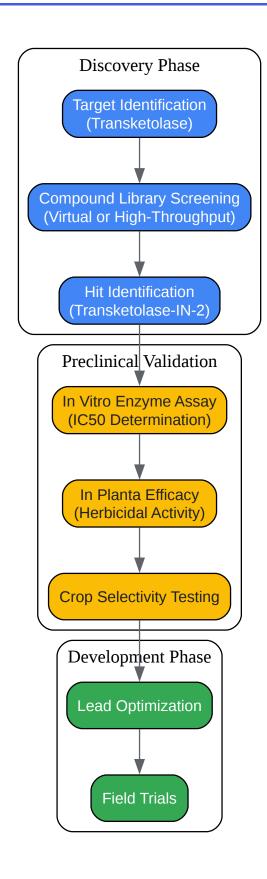
Signaling and Metabolic Pathways

The inhibition of TKT by **Transketolase-IN-2** has significant downstream effects on cellular metabolism. The following diagram illustrates the central role of TKT in the pentose phosphate pathway and its connection to glycolysis.









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